

An In-depth Technical Guide to the Solubility of Barium Chlorate

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Compound of Interest

Compound Name: *Barium chlorate*

Cat. No.: *B081389*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **barium chlorate** in water and other common solvents. The information is curated for professionals in research and development who require precise and reliable data for their work.

Quantitative Solubility Data

The solubility of **barium chlorate** is significantly dependent on the solvent and temperature. The following tables summarize the available quantitative data.

Solubility in Water

Barium chlorate exhibits high solubility in water, which increases with temperature.

Temperature (°C)	Solubility (g/100 g of solvent)
0	20.34
10	26.95
20	33.8
25	37.99
30	41.7
60	66.8
100	104.9

Data sourced from multiple chemical handbooks.

Solubility in Other Solvents

Quantitative solubility data for **barium chlorate** in organic solvents is not readily available in the cited literature. However, qualitative descriptions have been reported. **Barium chlorate** is described as slightly or sparingly soluble in ethanol and acetone, and poorly soluble in glycerol.

Solvent	Qualitative Solubility
Ethanol	Sparingly soluble[1]
Acetone	Sparingly soluble[1]
Glycerol	Poorly soluble
Methanol	Slightly soluble

Experimental Protocol for Determining Solubility

The following is a generalized experimental protocol for determining the solubility of an inorganic salt such as **barium chlorate** as a function of temperature. This method is based on the principle of creating a saturated solution at an elevated temperature and then determining the concentration at which the solute crystallizes upon cooling.

Materials and Equipment

- Barium chlorate
- Distilled or deionized water
- Heating and stirring plate
- Beaker
- Graduated cylinder or burette
- Calibrated thermometer or temperature probe
- Stirring rod or magnetic stirrer
- Filter paper and funnel
- Drying oven
- Analytical balance

Experimental Workflow

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References

- 1. barium chlorate monohydrate [chemister.ru]
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